

# Technical Support Center: L-Guanosine Quantification

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## Compound of Interest

Compound Name: *L-Guanosine*

Cat. No.: *B1460648*

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Welcome to the Technical Support Center for **L-Guanosine** quantification. This guide is designed for researchers, scientists, and drug development professionals to navigate the common pitfalls encountered during the quantification of **L-Guanosine**. Here, we move beyond simple procedural lists to provide in-depth, scientifically grounded explanations and troubleshooting strategies.

## FAQs: Quick Navigation

### Sample Preparation & Stability

### Chromatographic & Mass Spectrometric Issues

### Method Validation & Data Interpretation

## In-Depth Troubleshooting Guides

### Q1: My L-Guanosine concentrations are unexpectedly low. What could be the cause?

A1: Senior Application Scientist's Analysis

Low recovery of **L-Guanosine** is a frequent challenge, often stemming from its susceptibility to enzymatic degradation and instability during sample processing. The primary culprits are enzymes like purine nucleoside phosphorylase (PNP), which can convert guanosine to guanine.[1][2] This enzymatic activity can persist even at low temperatures if not properly quenched.[3]

#### Underlying Causality:

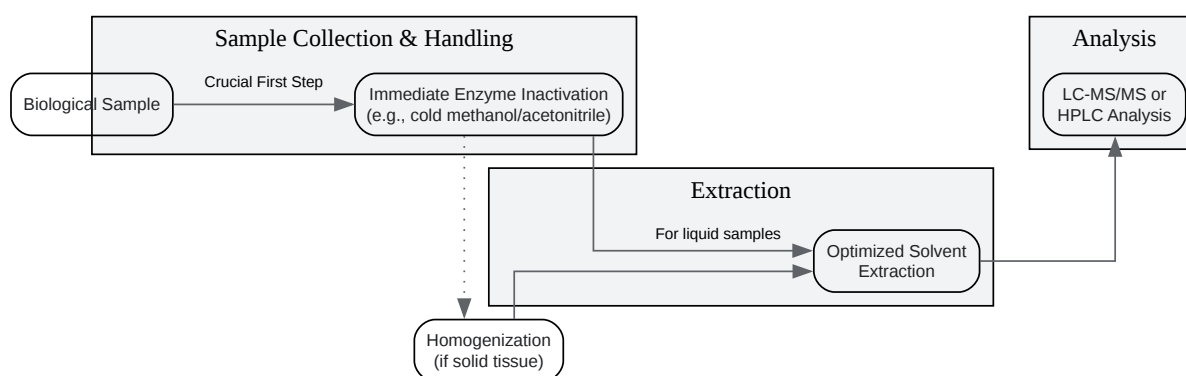
- **Enzymatic Degradation:** Biological matrices are rich in enzymes that can metabolize nucleosides. The conversion of **L-Guanosine** to other purines is a common metabolic pathway.[1][4]
- **pH Sensitivity:** **L-Guanosine** can be unstable under certain pH conditions, potentially leading to degradation during extraction or storage.
- **Inefficient Extraction:** The choice of extraction solvent and method significantly impacts recovery. **L-Guanosine**'s polarity requires an appropriate solvent system to be efficiently partitioned from the sample matrix. For instance, a study on a related guanosine compound, ppGpp, found that a methanol-based extraction method yielded the highest recovery compared to formic acid or lysozyme-based methods.[5][6]

#### Troubleshooting Protocol & Self-Validation:

- **Immediate Enzyme Inactivation:**
  - **Protocol:** For tissue samples, rapid inactivation methods like microwave fixation, funnel freezing, or freeze-blowing are ideal to preserve the metabolomic profile.[3] For liquid samples like plasma, immediately add a protein precipitation agent like cold acetonitrile or methanol.[7]
  - **Self-Validation:** Spike a known concentration of **L-Guanosine** standard into two sets of your sample matrix. Process one set immediately with your optimized enzyme inactivation protocol and the other with your previous method. A significant difference in recovery will validate the necessity of rapid inactivation.
- **Optimize Extraction Efficiency:**

- Protocol: Perform a solvent-scouting experiment. Test different extraction solvents and mixtures (e.g., methanol, acetonitrile, and combinations with aqueous buffers) to find the optimal conditions for your specific sample matrix.[8]
- Self-Validation: Compare the recovery of a spiked **L-Guanosine** standard across the different solvent systems. The solvent system yielding the highest and most consistent recovery should be selected.
- Maintain Low Temperatures:
  - Protocol: Keep samples on ice or at 4°C throughout the entire sample preparation process.[3] This slows down residual enzymatic activity.
  - Self-Validation: Analyze two sets of spiked samples. Process one at room temperature and the other strictly at low temperatures. Compare the final concentrations to assess the impact of temperature control.

#### Workflow for Minimizing **L-Guanosine** Degradation



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Caption: Workflow for **L-Guanosine** sample preparation.

## Q2: I'm seeing a lot of variability between replicate samples. How can I improve precision?

A2: Senior Application Scientist's Analysis

High variability in replicate measurements of **L-Guanosine** often points to inconsistencies in sample handling and preparation, or issues with the analytical instrumentation. Ensuring each step is performed identically for every sample is critical for achieving reproducible results.

Underlying Causality:

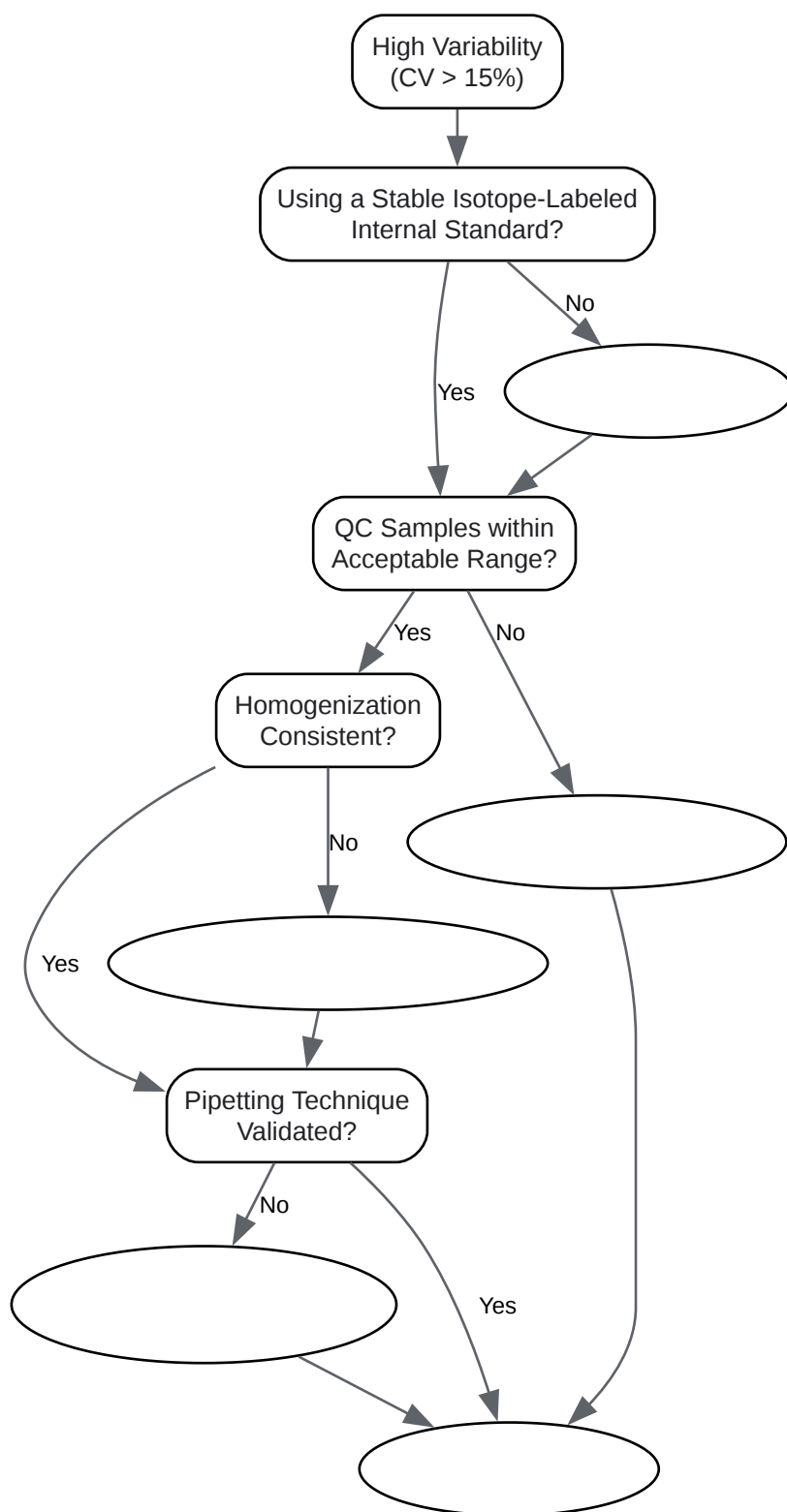
- **Inconsistent Sample Homogenization:** For solid tissues, incomplete or inconsistent homogenization can lead to variable extraction efficiency.
- **Pipetting Errors:** Inaccurate or inconsistent pipetting of samples, standards, and internal standards is a common source of error.
- **Matrix Effects:** Variations in the composition of the biological matrix between samples can affect ionization efficiency in mass spectrometry, leading to inconsistent quantification.<sup>[9]</sup>
- **Instrumental Drift:** Changes in instrument performance over the course of an analytical run can introduce variability.

Troubleshooting Protocol & Self-Validation:

- **Standardize Homogenization:**
  - **Protocol:** Use a validated and consistent homogenization method. For example, use a bead beater with a defined protocol (bead size, number, shaking time, and speed) for all samples.
  - **Self-Validation:** Prepare multiple aliquots from a single, larger tissue sample. Homogenize each aliquot and analyze the **L-Guanosine** concentration. The coefficient of variation (%CV) should be within an acceptable range (typically <15%).
- **Incorporate a Stable Isotope-Labeled Internal Standard (SIL-IS):**

- Protocol: The use of a SIL-IS is the gold standard for correcting for variability in sample preparation and matrix effects.[\[7\]](#) The SIL-IS should be added as early as possible in the sample preparation workflow.
- Self-Validation: Analyze a set of samples with and without the SIL-IS. The precision of the results (as measured by %CV) should be significantly better with the SIL-IS.
- Monitor Instrument Performance:
  - Protocol: Inject quality control (QC) samples at regular intervals throughout the analytical run (e.g., after every 10-15 samples). These QCs should be prepared from a separate stock solution than the calibration standards.
  - Self-Validation: The measured concentrations of the QC samples should fall within a predefined acceptance range (e.g.,  $\pm 15\%$  of the nominal value). Any drift or sudden changes in QC values indicate an instrument problem that needs to be addressed.[\[10\]](#)[\[11\]](#)

#### Decision Tree for Troubleshooting Variability



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Caption: Troubleshooting decision tree for high variability.

## Q3: My HPLC peaks for L-Guanosine are tailing or splitting. How do I fix this?

A3: Senior Application Scientist's Analysis

Poor peak shape in HPLC is a common problem that can compromise both the accuracy and precision of quantification.<sup>[12][13]</sup> For a polar molecule like **L-Guanosine**, peak tailing is often caused by secondary interactions with the stationary phase, while split peaks can indicate a problem with the column or sample solvent.

Underlying Causality:

- Peak Tailing:
  - Secondary Interactions: Residual silanol groups on silica-based C18 columns can interact with the polar functional groups of **L-Guanosine**, causing tailing.
  - Column Overload: Injecting too much sample can saturate the stationary phase, leading to peak distortion.
- Split Peaks:
  - Column Void or Contamination: A void at the head of the column or contamination of the inlet frit can cause the sample to be distributed unevenly, resulting in split peaks.<sup>[13]</sup>
  - Sample Solvent Incompatibility: If the sample is dissolved in a solvent that is much stronger than the mobile phase, it can cause peak distortion.<sup>[14]</sup>

Troubleshooting Protocol & Self-Validation:

- Address Peak Tailing:
  - Protocol:
    - Mobile Phase Modifier: Add a competing base, such as triethylamine (TEA), to the mobile phase to mask the silanol groups.

- Use a Different Column: Switch to a column with a polar-embedded stationary phase or a high-purity silica base to minimize secondary interactions.[\[12\]](#)
- Reduce Sample Load: Dilute the sample to ensure you are not overloading the column.
- Self-Validation: Systematically test each of the above solutions. A significant improvement in peak symmetry will indicate the root cause of the tailing.
- Resolve Split Peaks:
  - Protocol:
    - Column Maintenance: Reverse and flush the column (if the manufacturer's instructions permit) to remove any particulates from the inlet frit. If the problem persists, the column may need to be replaced.[\[13\]](#)
    - Optimize Sample Solvent: Whenever possible, dissolve the sample in the initial mobile phase. If a stronger solvent is necessary, inject a smaller volume.
  - Self-Validation: After performing column maintenance, inject a standard to see if the peak shape has improved. To test for solvent effects, prepare the sample in both the strong solvent and the mobile phase and compare the resulting chromatograms.

#### Quantitative Data Summary: Mobile Phase Modifiers for Improved Peak Shape

| Mobile Phase Modifier | Typical Concentration | Mechanism of Action                                 |
|-----------------------|-----------------------|-----------------------------------------------------|
| Triethylamine (TEA)   | 0.1-0.5%              | Masks active silanol sites on the stationary phase. |
| Formic Acid           | 0.1%                  | Suppresses ionization of acidic silanols.           |
| Ammonium Acetate      | 10-20 mM              | Acts as a buffer and can improve peak shape.        |

## Q4: I'm observing high background noise and a drifting baseline in my chromatogram. What are the likely

## culprits?

### A4: Senior Application Scientist's Analysis

A noisy or drifting baseline can significantly impact the limit of detection and quantification of your assay.<sup>[15]</sup> These issues often arise from problems with the mobile phase, detector, or contaminated system components.

#### Underlying Causality:

- Mobile Phase Issues:
  - Contamination: Impurities in the solvents or buffers can cause a noisy or rising baseline, especially in gradient elution.
  - Inadequate Degassing: Dissolved gases in the mobile phase can outgas in the detector, causing noise.<sup>[15]</sup>
  - Improper Mixing: Inconsistent mixing of mobile phase components can lead to a drifting baseline.<sup>[14]</sup>
- Detector Problems:
  - Lamp Deterioration: An aging detector lamp can cause increased noise.
  - Contaminated Flow Cell: Contaminants in the detector flow cell can lead to a noisy and drifting baseline.
- System Contamination: Contaminants from previous analyses can leach from the system and cause baseline disturbances.

#### Troubleshooting Protocol & Self-Validation:

- Isolate the Source of the Problem:
  - Protocol: Systematically isolate components of the HPLC system. Start by running the mobile phase directly to the detector, bypassing the pump and column, to see if the noise

originates from the detector. Then, add the pump and finally the column to pinpoint the source of the noise.

- Self-Validation: A significant reduction in noise after bypassing a particular component will identify it as the source of the problem.
- Address Mobile Phase Issues:
  - Protocol:
    - Use High-Purity Solvents: Always use HPLC- or LC-MS-grade solvents and freshly prepared buffers.[\[12\]](#)
    - Degas the Mobile Phase: Use an online degasser or sonicate the mobile phase before use.[\[15\]](#)
    - Ensure Proper Mixing: If preparing the mobile phase online, ensure the mixer is functioning correctly. For critical applications, consider premixing the mobile phase.
  - Self-Validation: Prepare a fresh batch of mobile phase using high-purity reagents and degas it thoroughly. If the baseline improves, the original mobile phase was the issue.
- Clean and Maintain the System:
  - Protocol: Flush the entire system, including the column, with a series of strong solvents to remove any contaminants.[\[15\]](#) If the detector flow cell is contaminated, follow the manufacturer's instructions for cleaning.
  - Self-Validation: After cleaning, run the system with a fresh mobile phase. A stable and quiet baseline indicates that the cleaning was successful.

## Q5: My LC-MS/MS sensitivity for L-Guanosine is poor. How can I enhance it?

A5: Senior Application Scientist's Analysis

Achieving high sensitivity in LC-MS/MS analysis of **L-Guanosine** requires careful optimization of both the chromatographic separation and the mass spectrometer parameters. The inherent

polarity of **L-Guanosine** can make it challenging to retain on traditional reversed-phase columns, and its ionization can be influenced by mobile phase composition.

#### Underlying Causality:

- **Poor Chromatographic Retention:** **L-Guanosine** may elute in the void volume on standard C18 columns, leading to co-elution with other unretained matrix components and ion suppression.
- **Suboptimal Ionization:** The efficiency of electrospray ionization (ESI) is highly dependent on the mobile phase pH and organic content.
- **Inefficient Fragmentation:** The choice of precursor and product ions, as well as the collision energy, will directly impact the sensitivity of the MRM transition.
- **Derivatization:** For some applications, derivatization can improve chromatographic retention and ionization efficiency.[\[16\]](#)[\[17\]](#)

#### Troubleshooting Protocol & Self-Validation:

- **Optimize Chromatography:**
  - **Protocol:**
    - **Mixed-Mode Chromatography:** Employ a column that combines reversed-phase and ion-exchange properties to improve retention of polar analytes like **L-Guanosine**.[\[18\]](#)
    - **Mobile Phase Optimization:** Systematically vary the mobile phase pH and organic solvent composition to find the optimal conditions for retention and peak shape.
  - **Self-Validation:** The optimal chromatographic conditions will provide a sharp, symmetrical peak with sufficient retention to separate it from the solvent front and other matrix components.
- **Fine-Tune Mass Spectrometer Parameters:**
  - **Protocol:** Infuse a standard solution of **L-Guanosine** directly into the mass spectrometer to optimize the ESI source parameters (e.g., capillary voltage, gas flows, and temperature)

and the MRM transitions (precursor/product ions and collision energy).

- Self-Validation: The optimized parameters will yield the highest and most stable signal for the **L-Guanosine** MRM transition.
- Consider Derivatization:
  - Protocol: If sensitivity remains an issue, consider derivatization to improve the chromatographic and/or ionization properties of **L-Guanosine**. For example, derivatization with reagents like 9-fluorenylmethyl chloroformate (FMOC-Cl) has been used to improve the detection of other polar molecules.[\[16\]](#)
  - Self-Validation: The derivatized **L-Guanosine** should exhibit improved retention and a significantly higher signal-to-noise ratio compared to the underivatized molecule.

Table: LC-MS/MS Parameters for **L-Guanosine** Quantification

| Parameter            | Typical Starting Point                   | Optimization Goal                       |
|----------------------|------------------------------------------|-----------------------------------------|
| Chromatography       |                                          |                                         |
| Column               | C18 or Mixed-Mode                        | Good peak shape and retention           |
| Mobile Phase         | Acetonitrile/Water with 0.1% Formic Acid | Maximize retention and signal intensity |
| Flow Rate            | 200-400 $\mu$ L/min                      | Balance between speed and separation    |
| Mass Spectrometry    |                                          |                                         |
| Ionization Mode      | Positive ESI                             | Maximize precursor ion intensity        |
| Precursor Ion (m/z)  | [M+H] <sup>+</sup>                       | Highest intensity and specificity       |
| Product Ion(s) (m/z) | Fragment ions                            | Highest intensity and stability         |
| Collision Energy     | Vendor-specific                          | Maximize product ion intensity          |

## Q6: How do I properly validate my L-Guanosine quantification method?

A6: Senior Application Scientist's Analysis

A thoroughly validated analytical method is essential for generating reliable and reproducible data.<sup>[19]</sup> Method validation demonstrates that the method is suitable for its intended purpose. For **L-Guanosine** quantification, this involves assessing parameters such as linearity, accuracy, precision, selectivity, and stability.

Core Validation Parameters and Acceptance Criteria:

- **Linearity:** The ability of the method to produce results that are directly proportional to the concentration of the analyte. The coefficient of determination ( $R^2$ ) should typically be  $>0.99$ .<sup>[20]</sup>
- **Accuracy:** The closeness of the measured value to the true value. The mean value should be within  $\pm 15\%$  of the nominal value (except at the Lower Limit of Quantification, LLOQ, where it can be  $\pm 20\%$ ).
- **Precision:** The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings from a homogeneous sample. The %CV should not exceed 15% (20% at the LLOQ).
- **Selectivity:** The ability of the method to differentiate and quantify the analyte in the presence of other components in the sample. There should be no significant interfering peaks at the retention time of the analyte.
- **Stability:** The chemical stability of the analyte in a given matrix under specific conditions for given time intervals. This includes freeze-thaw stability, short-term stability at room temperature, and long-term stability at the intended storage temperature.<sup>[10][11]</sup>

Experimental Protocol for Method Validation:

- **Prepare Calibration Standards and Quality Control Samples:** Prepare a series of calibration standards of known **L-Guanosine** concentrations in the same matrix as the study samples.

Also, prepare QC samples at low, medium, and high concentrations from a separate stock solution.

- **Assess Linearity:** Analyze the calibration standards and plot the response versus concentration. Perform a linear regression analysis and determine the  $R^2$  value.
- **Determine Accuracy and Precision:** Analyze multiple replicates of the QC samples on different days to determine both intra-day and inter-day accuracy and precision.
- **Evaluate Selectivity:** Analyze blank matrix samples from multiple sources to ensure that there are no endogenous interferences at the retention time of **L-Guanosine**.
- **Conduct Stability Studies:** Subject QC samples to various storage and handling conditions (e.g., multiple freeze-thaw cycles, storage at room temperature for several hours) and analyze them to determine if the **L-Guanosine** concentration has changed significantly.

## Q7: I'm getting results that are inconsistent with previous studies. How do I interpret this?

### A7: Senior Application Scientist's Analysis

Discrepancies between your results and published data can arise from a variety of factors, ranging from differences in methodology to biological variability. A systematic approach is necessary to identify the source of the inconsistency.

#### Potential Sources of Discrepancy:

- **Methodological Differences:**
  - **Analytical Technique:** Different analytical techniques (e.g., HPLC-UV vs. LC-MS/MS) can have different sensitivities and selectivities. LC-MS/MS is generally considered more selective and sensitive than immunoassays or HPLC-UV.[\[7\]](#)[\[21\]](#)
  - **Sample Preparation:** As discussed previously, differences in sample handling and extraction can significantly impact the measured **L-Guanosine** concentrations.
- **Biological Variability:**

- Species or Cell Line Differences: The metabolic profile of **L-Guanosine** can vary significantly between different species, tissues, or cell lines.
- Experimental Conditions: Factors such as diet, age, and health status of the subjects can influence the endogenous levels of **L-Guanosine**.
- Data Analysis and Reporting:
  - Units: Ensure that you are comparing values that are reported in the same units (e.g., ng/mL,  $\mu$ M).
  - Normalization: Check if the data has been normalized to a relevant parameter, such as cell number or tissue weight.

#### Troubleshooting and Interpretation Strategy:

- Thoroughly Review and Compare Methodologies: Carefully compare your entire analytical method, from sample collection to data analysis, with the methods described in the literature. Pay close attention to the details of sample preparation and the analytical instrumentation used.
- Analyze a Certified Reference Material (if available): Analyzing a certified reference material with a known concentration of **L-Guanosine** can help to verify the accuracy of your method.
- Consider Biological Context: If your methodology is sound, consider the biological factors that could explain the differences in results. Are there known metabolic differences between the biological systems being studied?
- Consult with a Specialist: If you are still unable to resolve the discrepancy, consider consulting with an expert in the field or the authors of the original study.

## References

- Rukdee, N., Rojsanga, P., & Phechkrajang, C. M. (2015). Development and Validation of LC-MS/MS Method for Quantitative Determination of Adenosine, Guanosine, Xanthine and Uric acid in Widely Consumed Vegetables in Thailand. *Natural Product Communications*, 10(8), 1435-7. [[Link](#)]

- Shurubor, Y. I., et al. (2018). Stability of Metabolomic Content during Sample Preparation: Blood and Brain Tissues. *Metabolites*, 8(2), 26. [\[Link\]](#)
- Restek Corporation. HPLC Troubleshooting Guide. [\[Link\]](#)
- Zhang, Y., et al. (2009). Development and validation of an LC-MS/MS method for quantification of cyclic guanosine 3',5'-monophosphate (cGMP) in clinical applications: a comparison with a EIA method. *Journal of Chromatography B*, 877(5-6), 575-82. [\[Link\]](#)
- PubChem. Guanosine nucleotides degradation III. [\[Link\]](#)
- Einarsson, S., Josefsson, B., & Lagerkvist, S. (1983). Amino acid analysis by reverse-phase high-performance liquid chromatography: improved derivatization and detection conditions with 9-fluorenylmethyl chloroformate. *Journal of Chromatography A*, 282, 609-18. [\[Link\]](#)
- Li, Y., et al. (2023). Biodegradation of Inosine and Guanosine by *Bacillus paranthracis* YD01. *International Journal of Molecular Sciences*, 24(19), 14595. [\[Link\]](#)
- Phenomenex. HPLC Troubleshooting Guide. [\[Link\]](#)
- Liu, A., et al. (2015). Challenges and solutions in the bioanalysis of BMS-986094 and its metabolites including a highly polar, active nucleoside triphosphate in plasma and tissues using LC-MS/MS. *Journal of Chromatography B*, 998-999, 137-45. [\[Link\]](#)
- Dodder, N. G., et al. (2014). A LC-MS/MS method for quantifying adenosine, guanosine and inosine nucleotides in human cells. *Journal of Chromatography B*, 965, 139-46. [\[Link\]](#)
- Vais, O., & Vais, L. (2012). Derivatization Methods in GC and GC/MS. *Gas Chromatography - Biochemicals, Narcotics and Essential Oils*. [\[Link\]](#)
- PharmaCores. (2025). Advanced Guide to HPLC Troubleshooting: Solve common issues like a pro! [\[Link\]](#)
- Luo, L., et al. (2021). Extraction and detection of guanosine 5'-diphosphate-3'-diphosphate in amino acid starvation cells of *Clavibacter michiganensis*. *Brazilian Journal of Microbiology*, 52(3), 1573-1580. [\[Link\]](#)

- Zhang, Y., et al. (2009). Development and validation of an LC-MS/MS method for quantification of cyclic guanosine 3',5'-monophosphate (cGMP) in clinical applications: a comparison with a EIA method. Semantic Scholar. [\[Link\]](#)
- Patel, K. N., & Patel, J. K. (2015). Extraction of Drug from the Biological Matrix: A Review. ResearchGate. [\[Link\]](#)
- Viswanathan, C. T., et al. (2007). Quantitative bioanalytical methods validation and implementation: best practices for chromatographic and ligand binding assays. The AAPS journal, 9(1), E30-42. [\[Link\]](#)
- van de Merbel, N. C. (2014). Stability: Recommendation for Best Practices and Harmonization from the Global Bioanalysis Consortium Harmonization Team. The AAPS journal, 16(3), 431-9. [\[Link\]](#)
- Li, W., et al. (2019). Progress and Challenges in Quantifying Carbonyl-Metabolomic Phenomes with LC-MS/MS. Metabolites, 9(11), 263. [\[Link\]](#)
- De Baere, S., et al. (2011). Current developments in LC-MS for pharmaceutical analysis. Analyst, 136(18), 3549-61. [\[Link\]](#)
- Ismail, A. A., & Figg, W. D. (2001). Interferences in Immunoassay. Clinical Chemistry, 47(11), 2045-2047. [\[Link\]](#)
- Rojas, M., et al. (2021). VALIDATION OF AN ANALYTICAL METHODOLOGY FOR THE QUANTIFICATION OF AMINO ACIDS IN THE FISH *Anisotremus scapularis* "Chita". Revista de la Sociedad Química del Perú, 87(3), 269-286. [\[Link\]](#)
- van de Merbel, N. C. (2014). Stability: Recommendation for Best Practices and Harmonization from the Global Bioanalysis Consortium Harmonization Team. ResearchGate. [\[Link\]](#)

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## Sources

- 1. Biodegradation of Inosine and Guanosine by *Bacillus paranthracis* YD01 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 2. Biodegradation of Inosine and Guanosine by *Bacillus paranthracis* YD01 - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 3. Stability of Metabolomic Content during Sample Preparation: Blood and Brain Tissues - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 4. guanosine nucleotides degradation III | Pathway - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/compound/Guanosine-nucleotides-degradation-III)]
- 5. Extraction and detection of guanosine 5'-diphosphate-3'-diphosphate in amino acid starvation cells of *Clavibacter michiganensis* - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 6. Extraction and detection of guanosine 5'-diphosphate-3'-diphosphate in amino acid starvation cells of *Clavibacter michiganensis* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 7. Development and validation of an LC-MS/MS method for quantification of cyclic guanosine 3',5'-monophosphate (cGMP) in clinical applications: a comparison with a EIA method - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 8. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 9. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 10. Stability: Recommendation for Best Practices and Harmonization from the Global Bioanalysis Consortium Harmonization Team - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 11. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 12. HPLC Troubleshooting | Thermo Fisher Scientific - SG [[thermofisher.com](https://thermofisher.com)]
- 13. [realab.ua](https://realab.ua) [[realab.ua](https://realab.ua)]
- 14. [ccc.chem.pitt.edu](https://ccc.chem.pitt.edu) [[ccc.chem.pitt.edu](https://ccc.chem.pitt.edu)]
- 15. Advanced Guide to HPLC Troubleshooting: solve 7 common issues like a pro! [[pharmacores.com](https://pharmacores.com)]
- 16. Amino acid analysis by reverse-phase high-performance liquid chromatography: improved derivatization and detection conditions with 9-fluorenylmethyl chloroformate - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 17. [pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [[pdfs.semanticscholar.org](https://pdfs.semanticscholar.org)]
- 18. Challenges and solutions in the bioanalysis of BMS-986094 and its metabolites including a highly polar, active nucleoside triphosphate in plasma and tissues using LC-MS/MS - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]

- 19. Development and Validation of LC-MS/MS Method for Quantitative Determination of Adenosine, Guanosine, Xanthine and Uric acid in Widely Consumed Vegetables in Thailand - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. scielo.org.pe [scielo.org.pe]
- 21. Development and validation of an LC-MS/MS method for quantification of cyclic guanosine 3',5'-monophosphate (cGMP) in clinical applications: a comparison with a EIA method. | Semantic Scholar [semanticscholar.org]
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